

# A Researcher's Guide to Multi-Channel Temperature Logging with the MCC-134

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the Measurement Computing MCC-134, a four-channel thermocouple HAT (Hardware Attached on Top) for Raspberry Pi. It is designed for researchers, scientists, and drug development professionals who require accurate and reliable multi-channel temperature logging for their experiments and processes. This document details the technical specifications, offers a step-by-step experimental protocol for setting up a temperature monitoring system, and provides visualizations to aid in understanding the workflow and setup.

## **Core Technical Specifications**

The **MCC-134** is a versatile and high-precision instrument suitable for a wide range of scientific applications, from monitoring cell culture incubators to performing stability testing of pharmaceutical compounds.[1][2] Its key features include four isolated thermocouple inputs, a 24-bit A/D converter, and support for a variety of thermocouple types.[1][3][4]



Feature	Specification
Number of Channels	4 isolated thermocouple inputs[1][3][4]
ADC Resolution	24-bit[1][3][4]
Thermocouple Types	J, K, R, S, T, N, E, and B (software selectable per channel)[1][3]
Update Interval	1 second, minimum[1][3][4]
Cold Junction Compensation	Yes, with three high-resolution sensors[3]
Open Thermocouple Detection	Yes[3]
Raspberry Pi Compatibility	All models with a 40-pin GPIO connector[3]
Software Support	Open-source libraries for C/C++ and Python[1]
Stackability	Up to eight MCC DAQ HATs can be stacked on a single Raspberry Pi[3]

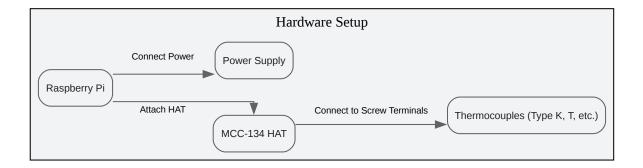
# Experimental Protocols: Multi-Channel Temperature Monitoring

This section outlines a detailed methodology for setting up and conducting a multi-channel temperature logging experiment using the **MCC-134**. This protocol is designed to be adaptable for various research applications, such as monitoring the temperature stability of laboratory incubators, refrigerators, or during chemical reactions.

## **System Assembly**

The initial step involves the physical assembly of the data acquisition system.





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#### Hardware Assembly Workflow

#### Methodology:

- Prepare the Raspberry Pi: Ensure the Raspberry Pi is powered off. If this is the first time using the Raspberry Pi, install the Raspberry Pi OS.
- Mount the MCC-134: Carefully align the 40-pin GPIO header on the MCC-134 with the corresponding pins on the Raspberry Pi and press down firmly to secure it.
- Connect Thermocouples: Connect your chosen thermocouples to the screw terminals on the MCC-134. Each channel has a high (+) and low (-) terminal. Ensure the polarity is correct.
- Power Up: Connect the power supply to the Raspberry Pi to boot the system.

## **Software Installation and Configuration**

With the hardware assembled, the next step is to install the necessary software to communicate with the **MCC-134**.

#### Methodology:

- Open a Terminal: Access the command line of your Raspberry Pi.
- Install the MCC DAQ HAT Library: Follow the official documentation to download and install the C/C++ and Python libraries from GitHub. This library provides the necessary functions to

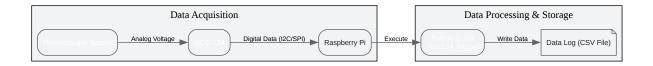


interact with the MCC-134.

 Enable I2C and SPI Interfaces: Use the raspi-config utility to enable the I2C and SPI interfaces, which are required for communication with the HAT.

## **Data Acquisition and Logging**

This part of the protocol involves writing a script to read temperature data from the thermocouples and log it to a file.



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Data Flow from Sensor to Storage

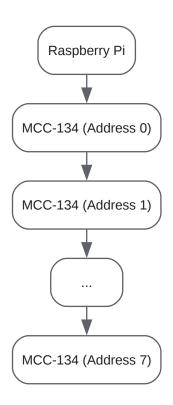
### Methodology:

- Create a Python Script: Write a Python script using the installed MCC DAQ HAT library to:
  - Initialize the MCC-134 board.
  - Configure each thermocouple channel with the correct thermocouple type.
  - Create a loop to read the temperature from each channel at a defined interval (e.g., every 5 seconds).
  - Append the timestamp and temperature readings for each channel to a CSV (Comma Separated Values) file.
- Run the Script: Execute the Python script from the terminal to begin logging data.

## **Expanding Channels with Stacked MCC-134s**



For experiments requiring more than four temperature channels, multiple **MCC-134** HATs can be stacked. Up to eight MCC DAQ HATs can be stacked on a single Raspberry Pi, providing a high-channel-count data logging solution.[3]



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Logical Stacking of MCC-134 HATs

#### Methodology for Stacked Configuration:

- Set Unique Addresses: Before stacking, each MCC-134 HAT must be configured with a unique address using the onboard jumpers.
- Physical Stacking: Stack the MCC-134 HATs on top of each other, ensuring a secure connection between the headers.
- Modify Data Acquisition Script: In your Python script, you will need to address each MCC-134 board by its unique address to read data from its respective channels. The MCC DAQ HAT library provides functions to select and read from specific boards in the stack.

## **Best Practices for Accurate Measurements**



To ensure the highest quality data, consider the following best practices when using the **MCC-134** in a research environment:

- Minimize Thermal Gradients: The accuracy of thermocouple measurements can be affected
  by temperature gradients across the MCC-134 board.[5] It is recommended to allow the
  system to warm up for at least 15 minutes before starting critical measurements.
- Reduce Raspberry Pi CPU Load: High CPU load on the Raspberry Pi can generate heat and affect the cold junction compensation accuracy.
- Ensure Proper Airflow: Good air circulation around the MCC-134 can help to dissipate heat and improve measurement stability.
- Placement in a Stack: When stacking multiple HATs, it is advisable to place the MCC-134
  furthest from the Raspberry Pi to minimize heat interference from the processor.[5]

By following the protocols and best practices outlined in this guide, researchers, scientists, and drug development professionals can effectively leverage the **MCC-134** for precise and reliable multi-channel temperature logging in their critical applications.

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